

Technical Guide: Solubility and Stability of Boc-Asp(OMe)-OH DCHA

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Compound of Interest

Compound Name: *Boc-asp(ome)-oh.dcha*

Cat. No.: *B15196786*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butoxycarbonyl-L-aspartic acid β -methyl ester dicyclohexylammonium salt, commonly referred to as Boc-Asp(OMe)-OH DCHA, is a widely utilized protected amino acid derivative in peptide synthesis and other areas of organic chemistry. Its purity, solubility, and stability are critical parameters that can significantly impact the success of synthetic protocols and the quality of the final product. This technical guide provides an in-depth overview of the solubility and stability considerations for Boc-Asp(OMe)-OH DCHA, including general experimental protocols for their determination.

Disclaimer: Publicly available quantitative solubility and stability data for Boc-Asp(OMe)-OH DCHA is limited. The information and protocols provided herein are based on general principles for protected amino acids and are intended to serve as a guide for researchers to generate their own specific data.

Physicochemical Properties

| Property | Value |
|------------------|---|
| Chemical Formula | C ₁₀ H ₁₇ NO ₆ · C ₁₂ H ₂₃ N |
| Molecular Weight | 444.58 g/mol |
| CAS Number | 59768-74-0 |
| Appearance | White to off-white solid |
| Purity | Typically >98% (HPLC) |

Solubility Profile

The dicyclohexylammonium (DCHA) salt form of Boc-protected amino acids is often employed to improve their crystalline nature and handling characteristics. However, specific quantitative solubility data for Boc-Asp(OMe)-OH DCHA in common laboratory solvents is not readily available in published literature.

One manufacturer reports the solubility of the related free acid, Boc-Asp(OMe)-OH, in Dimethyl Sulfoxide (DMSO) to be 200 mg/mL[1]. This suggests that the DCHA salt is also likely to be highly soluble in DMSO. For other solvents, solubility testing is recommended. General observations suggest that Boc-protected amino acids exhibit good solubility in many organic solvents.

Table 1: Illustrative Solubility Data Table for Boc-Asp(OMe)-OH DCHA

| Solvent | Temperature (°C) | Solubility (mg/mL) | Molar Solubility (mol/L) | Observations |
|---|------------------|-----------------------|--------------------------|------------------------|
| Dimethyl Sulfoxide (DMSO) | 25 | Data to be determined | Data to be determined | Likely high solubility |
| N,N-Dimethylformamide (DMF) | 25 | Data to be determined | Data to be determined | |
| Methanol (MeOH) | 25 | Data to be determined | Data to be determined | |
| Ethanol (EtOH) | 25 | Data to be determined | Data to be determined | |
| Dichloromethane (DCM) | 25 | Data to be determined | Data to be determined | |
| Acetonitrile (ACN) | 25 | Data to be determined | Data to be determined | |
| Water | 25 | Data to be determined | Data to be determined | Expected to be low |
| Phosphate-Buffered Saline (PBS, pH 7.4) | 25 | Data to be determined | Data to be determined | |

To enhance solubility, warming the mixture to 37°C and using an ultrasonic bath may be effective, as suggested by some suppliers.[\[2\]](#)[\[3\]](#)

Experimental Protocol: Determination of Equilibrium Solubility

This protocol outlines a general method for determining the equilibrium solubility of Boc-Asp(OMe)-OH DCHA in various solvents.

Materials:

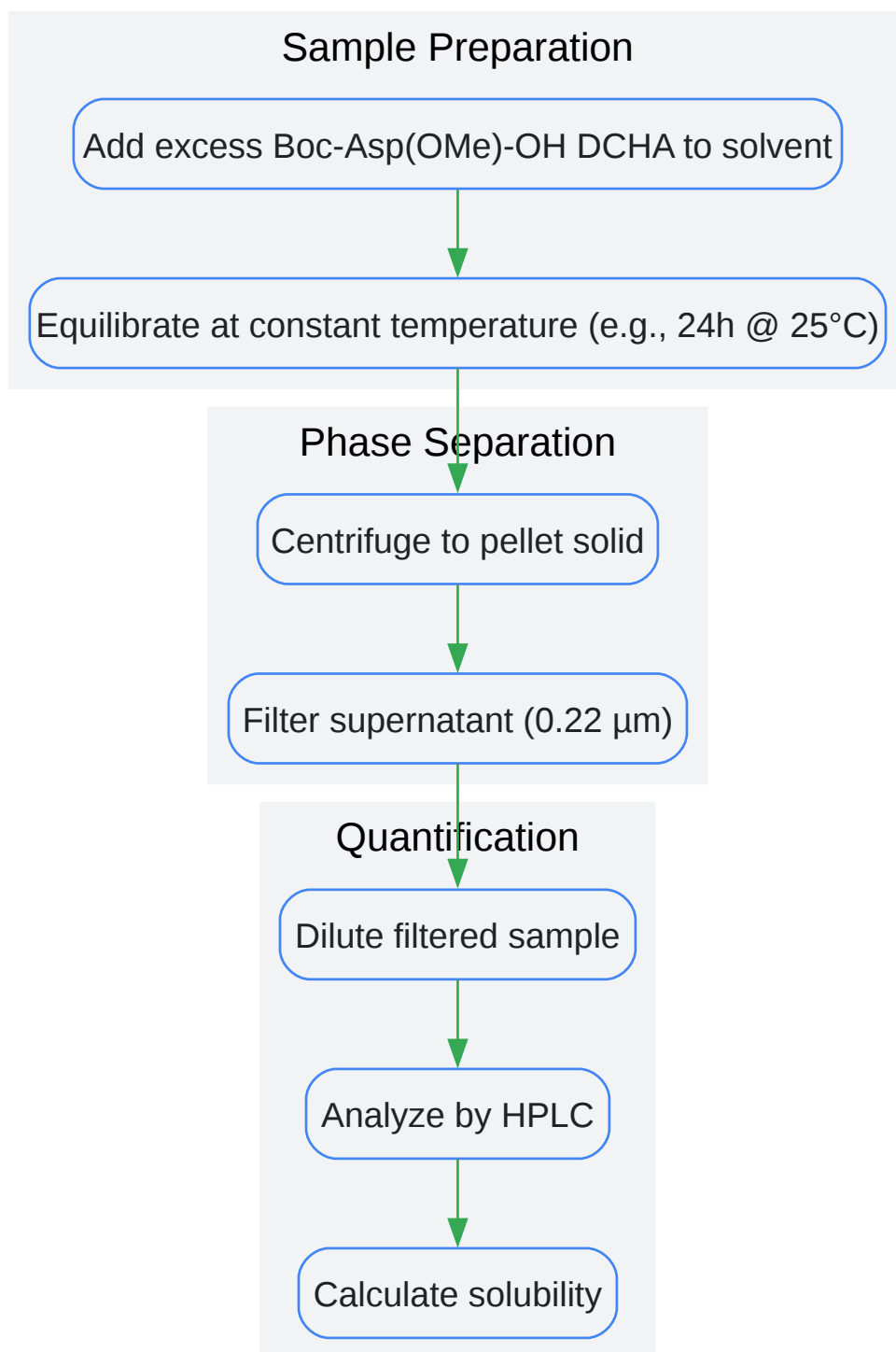
- Boc-Asp(OMe)-OH DCHA
- Selected solvents (e.g., DMSO, DMF, MeOH, Water)
- Vials with screw caps
- Analytical balance
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- Syringe filters (0.22 μ m)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

Procedure:

- Add an excess amount of Boc-Asp(OMe)-OH DCHA to a known volume of the selected solvent in a vial. The solid should be in excess to ensure a saturated solution.
- Tightly cap the vials and place them in a thermostatic shaker set to the desired temperature (e.g., 25°C).
- Agitate the samples for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, visually inspect the vials to confirm the presence of undissolved solid.
- Centrifuge the vials at a high speed to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant and filter it through a 0.22 μ m syringe filter to remove any remaining solid particles.

- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of Boc-Asp(OMe)-OH DCHA in the diluted sample using a validated HPLC method.
- Calculate the original solubility in mg/mL or mol/L.

Workflow for Solubility Determination

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Caption: Experimental workflow for determining the equilibrium solubility of Boc-Asp(OMe)-OH DCHA.

Stability Profile

The stability of Boc-Asp(OMe)-OH DCHA is a critical factor for its storage and handling. As a Boc-protected amino acid, it is generally stable under neutral and basic conditions but is susceptible to degradation under acidic conditions, which cleave the Boc protecting group.

Storage Recommendations:

- Long-term: For extended periods, storage at -20°C or -80°C is recommended to minimize degradation.^[3] Stock solutions should also be stored at these temperatures.
- Short-term: For routine laboratory use, storage at 2-8°C is acceptable for shorter durations.

pH Stability

The primary pathway of degradation for Boc-Asp(OMe)-OH DCHA is the acid-catalyzed hydrolysis of the tert-butoxycarbonyl (Boc) protecting group. This reaction is typically rapid in strongly acidic solutions (e.g., trifluoroacetic acid) but can also occur at a slower rate in moderately acidic aqueous environments. The ester linkage of the methyl aspartate is also susceptible to hydrolysis, particularly under basic conditions, although the Boc group itself is generally stable to base.

Table 2: Illustrative pH Stability Data Table for Boc-Asp(OMe)-OH DCHA in Aqueous Solution

| pH | Buffer System | Temperature (°C) | Half-life (t _{1/2}) | Degradation Products |
|-----|---------------|------------------|-------------------------------|--|
| 2 | HCl/KCl | 25 | Data to be determined | H-Asp(OMe)-OH, t-BuOH, CO ₂ |
| 4 | Acetate | 25 | Data to be determined | |
| 7.4 | Phosphate | 25 | Data to be determined | |
| 9 | Borate | 25 | Data to be determined | Boc-Asp-OH |

Experimental Protocol: pH-Rate Profile Determination

This protocol describes a general method for evaluating the stability of Boc-Asp(OMe)-OH DCHA at different pH values.

Materials:

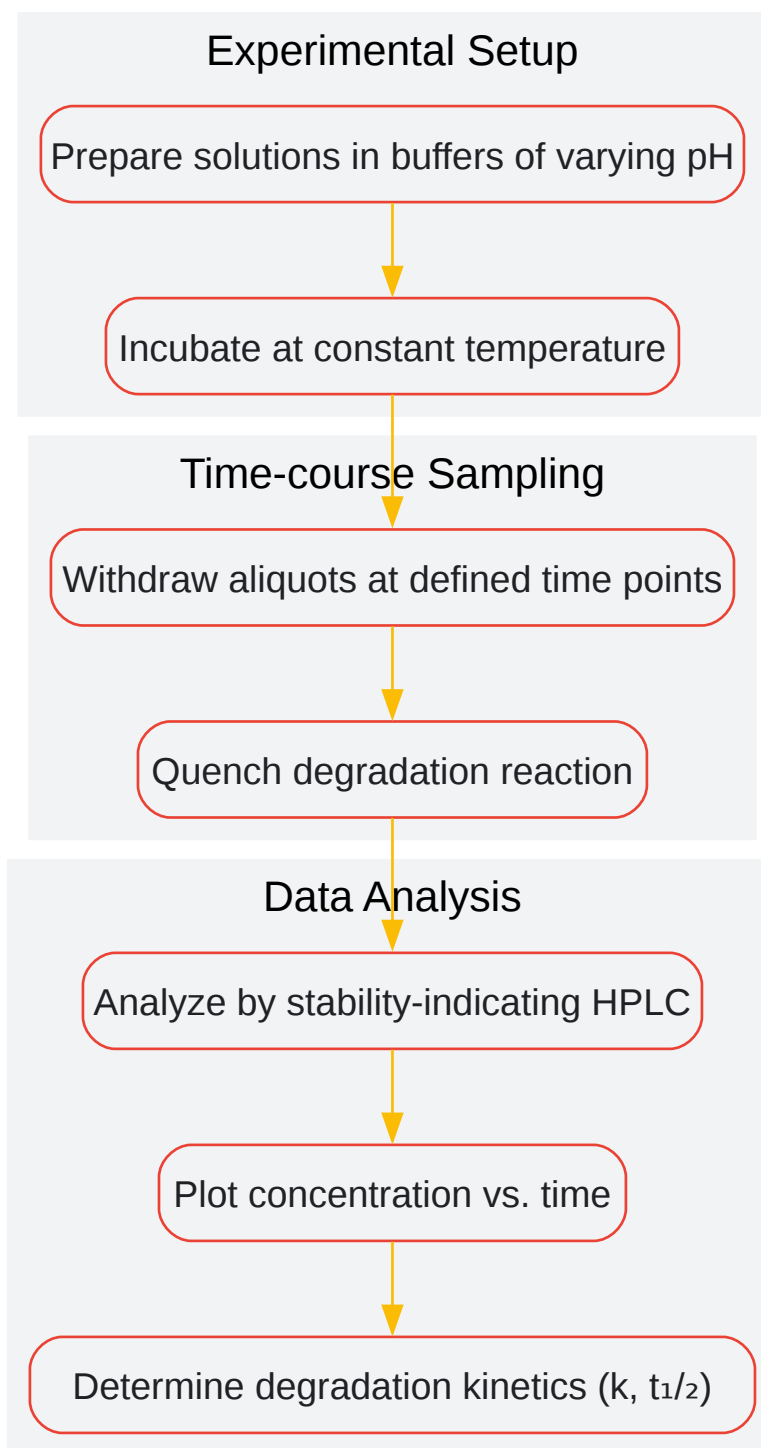
- Boc-Asp(OMe)-OH DCHA
- A series of buffers covering the desired pH range (e.g., pH 2, 4, 7.4, 9)
- Constant temperature incubator/water bath
- HPLC system with a stability-indicating method
- pH meter

Procedure:

- Prepare stock solutions of Boc-Asp(OMe)-OH DCHA in a suitable organic solvent (e.g., acetonitrile) and dilute them into the respective aqueous buffer solutions to a final known concentration. The final concentration of the organic solvent should be kept low (e.g., <5%) to minimize its effect on the reaction kinetics.
- Incubate the solutions at a constant temperature (e.g., 25°C or an elevated temperature to accelerate degradation).
- At specified time intervals (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot from each solution.
- Immediately quench any further degradation by neutralizing the sample or diluting it in the mobile phase.
- Analyze the samples by a validated stability-indicating HPLC method that can separate the intact Boc-Asp(OMe)-OH DCHA from its potential degradation products.
- Plot the concentration of the remaining Boc-Asp(OMe)-OH DCHA versus time for each pH.

- Determine the degradation rate constant (k) and the half-life ($t_{1/2}$) at each pH.

Logical Flow for pH Stability Assessment



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Caption: Logical workflow for assessing the pH stability of Boc-Asp(OMe)-OH DCHA.

Conclusion

While specific quantitative data for the solubility and stability of Boc-Asp(OMe)-OH DCHA is not extensively documented in public sources, this guide provides the necessary framework for researchers to determine these critical parameters. Adherence to systematic experimental protocols will ensure the generation of reliable data, which is essential for the successful application of this important reagent in research and development. The general stability profile indicates that the compound should be handled under neutral or basic conditions and stored at low temperatures to ensure its integrity.

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